

Introduction: The Significance of the Aminopyrimidine Core

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Compound of Interest

Compound Name: 2-Ethoxypyrimidin-5-amine

CAS No.: 73418-86-7

Cat. No.: B1439289

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The pyrimidine ring is a foundational heterocyclic motif in medicinal chemistry, primarily due to its presence in the nucleobases of DNA and RNA.[1] This inherent biocompatibility has made pyrimidine derivatives a focal point for the development of therapeutic agents that can effectively interact with biological systems.[2] The 2-aminopyrimidine moiety, in particular, is a common structural feature in numerous compounds with diverse pharmacological activities, including potent enzyme inhibitors used in oncology.[3]

2-Ethoxypyrimidin-5-amine distinguishes itself through its specific substitution pattern. The ethoxy group at the 2-position and the primary amine at the 5-position are not merely decorative; they are key functional handles that dictate the molecule's reactivity and its potential for forming crucial interactions—such as hydrogen bonds—with biological targets.[4] This strategic placement of functional groups makes it an exceptionally valuable starting material for creating libraries of novel compounds for high-throughput screening and lead optimization in drug discovery programs.

Caption: Chemical structure of **2-Ethoxypyrimidin-5-amine**.

Physicochemical and Spectroscopic Profile

The physical and chemical properties of a compound are fundamental to its handling, reactivity, and formulation. Below is a summary of the key properties of **2-Ethoxypyrimidin-5-amine**.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₉ N ₃ O	[5][6]
Molecular Weight	139.16 g/mol	[5]
Monoisotopic Mass	139.07455 Da	[6]
Appearance	White to light yellow crystalline powder (predicted)	[4][7]
Solubility	Low in water; soluble in organic solvents (alcohols, ketones)	[7]
Predicted XlogP	0.2	[6]
CAS Number	73418-86-7	[8][9]

Spectroscopic Characterization (Predicted)

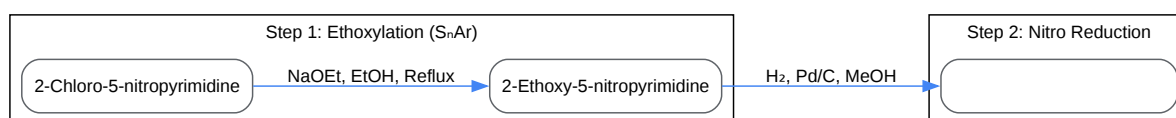
For unambiguous identification, spectroscopic analysis is essential. While experimental data should always be acquired, the expected spectral characteristics are as follows:

- ¹H NMR:** Protons on the pyrimidine ring would appear as distinct singlets or doublets in the aromatic region. The ethyl group would show a characteristic triplet and quartet. The amine protons would likely appear as a broad singlet.
- ¹³C NMR:** The spectrum would show six distinct carbon signals, with the carbons of the pyrimidine ring appearing in the downfield region.
- Mass Spectrometry (MS):** The molecular ion peak ([M+H]⁺) would be observed at m/z 140.08.[6]

Synthesis and Purification Protocol

The synthesis of **2-Ethoxypyrimidin-5-amine** can be reliably achieved through a two-step process starting from a commercially available precursor. This pathway is chosen for its high efficiency and the commonality of the transformations in medicinal chemistry, ensuring methodological robustness.

Rationale: The chosen strategy involves a nucleophilic aromatic substitution (S_NAr) followed by a nitro group reduction. S_NAr reactions on electron-deficient pyrimidine rings are highly effective, and the reduction of an aromatic nitro group is a standard, high-yielding transformation.



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Caption: Synthetic workflow for **2-Ethoxypyrimidin-5-amine**.

Experimental Protocol

Step 1: Synthesis of 2-Ethoxy-5-nitropyrimidine

- **Setup:** To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add absolute ethanol.
- **Reagent Preparation:** Carefully add sodium metal in small portions to the ethanol to generate sodium ethoxide (NaOEt) in situ. Alternatively, use commercially available sodium ethoxide solution. The causality here is that the highly nucleophilic ethoxide is required to displace the chloride from the electron-deficient pyrimidine ring.
- **Reaction:** Once the sodium has completely reacted, add 2-chloro-5-nitropyrimidine to the solution.
- **Heating:** Heat the reaction mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC) or LC-MS.

- **Work-up:** After completion, cool the mixture to room temperature and remove the ethanol under reduced pressure. Resuspend the residue in water and extract with ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate to yield the crude product, which can be purified by column chromatography if necessary.

Step 2: Synthesis of **2-Ethoxypyrimidin-5-amine**

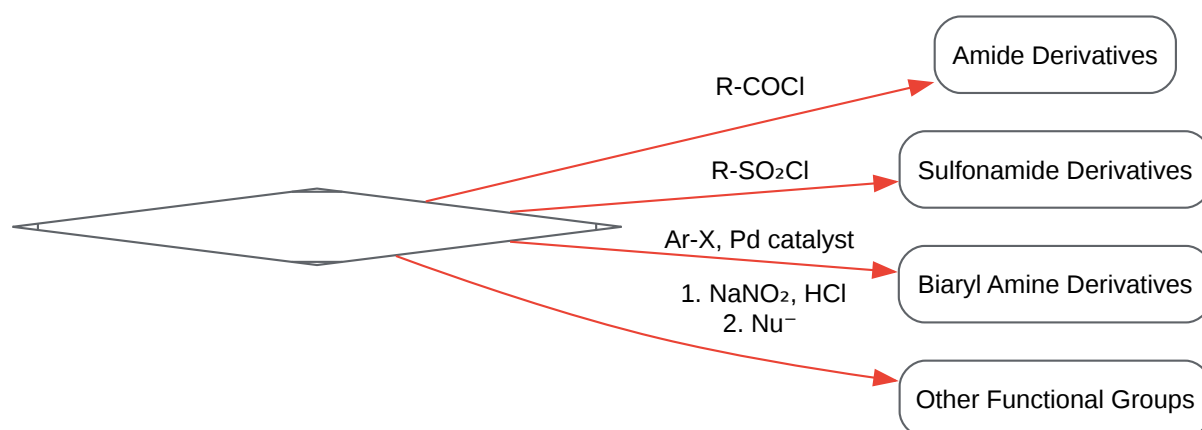
- **Setup:** In a hydrogenation vessel, dissolve the 2-Ethoxy-5-nitropyrimidine from Step 1 in methanol (MeOH).
- **Catalyst:** Add a catalytic amount of 10% Palladium on carbon (Pd/C). Pd/C is a highly effective and widely used catalyst for the hydrogenation of nitro groups due to its high activity and selectivity.
- **Hydrogenation:** Seal the vessel, purge with nitrogen, and then introduce hydrogen gas (typically via a balloon or a Parr hydrogenator) to a pressure of 3-5 bar.
- **Reaction:** Stir the mixture vigorously at room temperature. Monitor the reaction by TLC or LC-MS until the starting material is fully consumed.
- **Work-up:** Once complete, carefully filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst. Caution: The catalyst can be pyrophoric and should be handled while wet.
- **Isolation:** Concentrate the filtrate under reduced pressure to yield **2-Ethoxypyrimidin-5-amine**, which can be further purified by recrystallization or column chromatography.

Chemical Reactivity and Derivatization

The synthetic utility of **2-Ethoxypyrimidin-5-amine** stems from the reactivity of its primary amino group. This group serves as a versatile nucleophile and a key attachment point for building molecular complexity.

Key Reactions:

- Amide Coupling: The amine readily reacts with carboxylic acids, acid chlorides, or anhydrides to form stable amide bonds, a cornerstone of medicinal chemistry.
- Sulfonylation: Reaction with sulfonyl chlorides yields sulfonamides, another important functional group in drug molecules.
- Buchwald-Hartwig Amination: The amine can act as the nucleophilic partner in palladium-catalyzed cross-coupling reactions with aryl halides or triflates, allowing for the construction of complex biaryl amine structures.^[3]
- Diazotization: The primary amine can be converted to a diazonium salt, which is a versatile intermediate for introducing a variety of other functional groups.^[1]



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Caption: Potential derivatization pathways from the amine group.

Applications in Drug Discovery

2-Ethoxypyrimidin-5-amine is not an end product but a crucial intermediate. Its derivatives are investigated across multiple therapeutic areas.

- Kinase Inhibitors: The 2-aminopyrimidine scaffold is a well-established "hinge-binder" in many kinase inhibitors. The nitrogen atoms of the pyrimidine ring form critical hydrogen bonds with the backbone of the kinase hinge region, while substituents at the 5-position can

extend into other pockets to confer potency and selectivity. Derivatives of this molecule are prime candidates for inhibitors of kinases implicated in cancer, such as PLK4 or EGFR.[2]
[10]

- **Anti-Infective Agents:** Pyrimidine-based compounds have shown a broad spectrum of activity against bacteria, fungi, and viruses.[2] The scaffold can be elaborated to target essential enzymes in these pathogens.
- **CNS Agents:** The structural features of pyrimidines allow them to cross the blood-brain barrier, making them attractive scaffolds for developing drugs targeting central nervous system disorders.[2]

Analytical Methodologies

To ensure purity and monitor reaction progress, a reliable analytical method is crucial. Reverse-phase High-Performance Liquid Chromatography coupled with Mass Spectrometry (RP-HPLC-MS) is the standard technique.

Protocol: LC-MS Analysis

- **Sample Preparation:** Dissolve a small amount of the compound (~1 mg/mL) in a suitable solvent like methanol or a mixture of acetonitrile and water.
- **Chromatographic Separation:** Inject the sample onto the LC-MS system. The separation is based on the compound's polarity.
- **Detection:** The compound is detected by a UV detector and subsequently by the mass spectrometer, which confirms its identity by its mass-to-charge ratio.

Table 2: Suggested LC-MS Parameters

Parameter	Recommended Setting	Rationale
Column	C18, 2.1 x 50 mm, 1.8 μ m	Standard for reverse-phase separation of small molecules.
Mobile Phase A	Water + 0.1% Formic Acid	Provides protons for positive ion mode ionization.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Organic eluent for reverse-phase chromatography.
Gradient	5% to 95% B over 5 minutes	A standard screening gradient to elute compounds of varying polarity.
Flow Rate	0.4 mL/min	Typical for a 2.1 mm ID column.
Ionization Mode	ESI (Positive)	The basic amine group readily accepts a proton.
MS Scan Range	m/z 100-500	Covers the expected molecular ion and potential fragments.

This self-validating system ensures that the peak observed corresponds to the correct molecular weight, confirming both retention time and identity simultaneously.

Safety, Handling, and Storage

As with any chemical reagent, proper safety protocols must be followed.

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves when handling the compound.[\[7\]](#)[\[11\]](#)
- Handling: Avoid direct contact with skin and eyes.[\[11\]](#) Avoid creating and inhaling dust.[\[11\]](#) Use in a well-ventilated area or a chemical fume hood.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[\[11\]](#) Keep away from strong oxidizing agents.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion and Future Outlook

2-Ethoxypyrimidin-5-amine is a high-value intermediate whose strategic functionalization provides a rapid entry point into a rich chemical space relevant to drug discovery. Its importance is underscored by the continued success of pyrimidine-based drugs in the clinic. Future research will undoubtedly continue to leverage this and similar scaffolds to develop next-generation therapeutics, particularly in the realm of targeted cancer therapy and anti-infectives. The robust synthesis and clear derivatization potential make it an indispensable tool for medicinal chemists aiming to address unmet medical needs.

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